

Essential Safety and Logistical Information for Handling Aspericin C

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Compound of Interest

Compound Name: *Aspericin C*

Cat. No.: *B12423555*

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Disclaimer: The following guidance is based on the assessment that "**Aspericin C**" is a likely trade name for a product containing Acetylsalicylic Acid and Ascorbic Acid. The safety protocols outlined below are derived from the known properties of these components. Always consult the specific Safety Data Sheet (SDS) provided by the manufacturer for the exact product you are handling.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Aspericin C**. It includes detailed operational and disposal plans to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

The primary hazards associated with the components of **Aspericin C** (specifically Acetylsalicylic Acid) include oral toxicity and irritation to the skin and eyes[1][2]. Therefore, appropriate personal protective equipment must be worn.

Minimum PPE Requirements:

- **Gloves:** Nitrile or latex gloves are required to prevent skin contact. Dispose of contaminated gloves after use in accordance with good laboratory practices[3].
- **Eye Protection:** Chemical safety goggles or glasses are mandatory to protect against dust particles and splashes[1][3].

- Lab Coat: A standard lab coat or other protective clothing should be worn to prevent contamination of personal clothing[3].
- Respiratory Protection: In situations where dust may be generated and ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator is recommended[3].

Quantitative Data Summary

The following table summarizes key quantitative data for the primary component, Acetylsalicylic Acid.

Property	Value	Reference
Melting Point/Range	136 - 140 °C / 276.8 - 284 °F	[3]
Flash Point	250 °C / 482 °F	[3]
pH	3.5 (2.5 g/L at 20°C)	[3]
Specific Gravity	1.350	[3]
Water Solubility	4.6 g/l at 25 °C	[4]
Partition Coefficient	log Pow: 1.19 at 20 °C	[4]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is crucial for the safe handling of **Aspericin C**.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the handling area. A chemical fume hood is recommended, especially when working with powders or creating solutions[3].
- Verify that an eyewash station and safety shower are readily accessible and in good working order[3].
- Prepare all necessary equipment and reagents before handling the compound.

2. Handling the Compound:

- Don the required personal protective equipment (gloves, eye protection, lab coat).
- Avoid the formation of dust when handling the solid form[3].
- Wash hands thoroughly after handling, even if gloves were worn[1][3].
- Do not eat, drink, or smoke in the area where **Aspericin C** is handled or stored[4].

3. In Case of a Spill:

- For small spills, sweep up the solid material and place it into a suitable, sealed container for disposal[1][3].
- Avoid generating dust during cleanup.
- Wash the spill site with soap and water after the material has been collected[1].

4. Storage:

- Store in a cool, dry, and well-ventilated area[3].
- Keep the container tightly closed to prevent contamination and degradation[3].
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases[3].

Disposal Plan

Proper disposal of **Aspericin C** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- All waste materials, including unused product, contaminated PPE, and spill cleanup materials, should be collected in a designated and clearly labeled waste container.

2. Disposal of Unused **Aspericin C**:

- Unused **Aspericin C** should be disposed of as chemical waste.
- One recommended method is to mix the material with a non-recyclable, unappealing substance like cat litter or coffee grounds, place it in a sealed plastic bag, and then into the appropriate chemical waste stream[5][6]. Do not crush tablets or capsules[5].
- Alternatively, consult with your institution's environmental health and safety (EHS) office for specific guidance on disposal procedures. Drug take-back programs are the safest option if

available[6][7].

3. Disposal of Contaminated Materials:

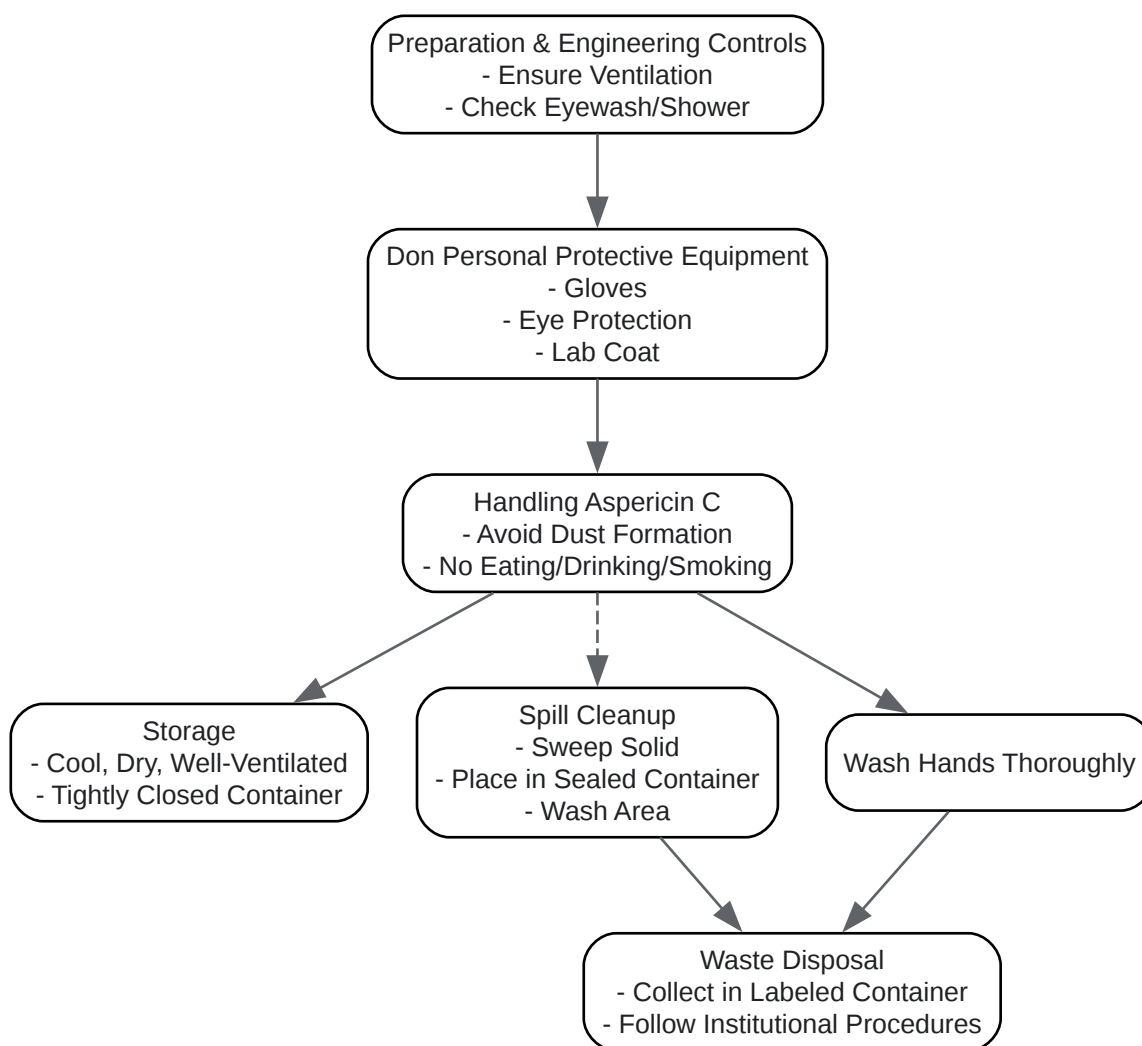
- Contaminated items such as gloves, weigh boats, and paper towels should be placed in a sealed bag and disposed of as chemical waste.

4. Regulatory Compliance:

- All disposal must be in accordance with local, state, and federal regulations. Dispose of the contents and container to an approved waste disposal plant[3][4].

Visualizations

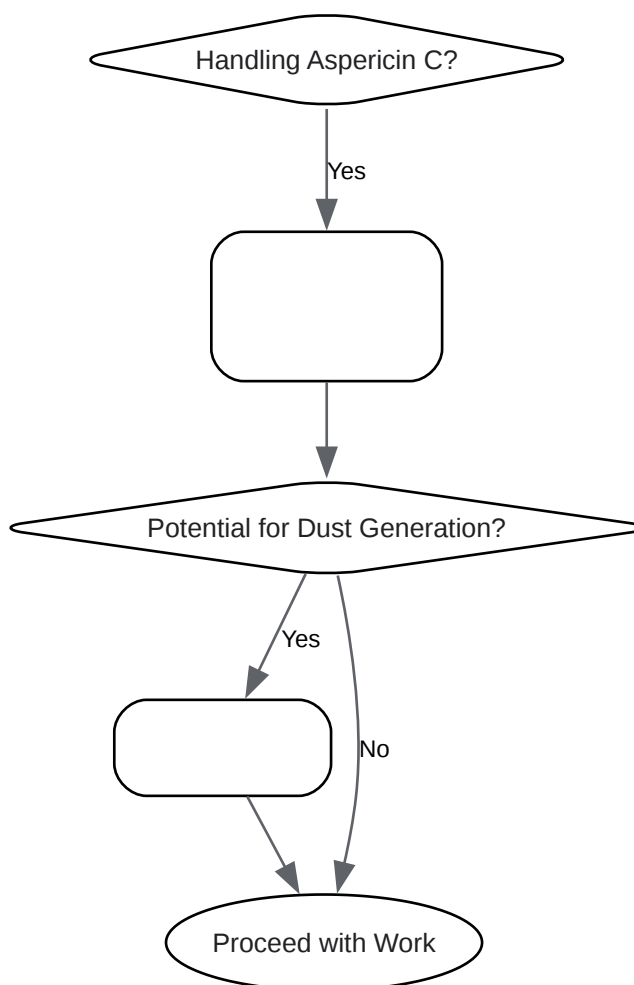
Aspericin C Safe Handling Workflow



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Caption: Workflow for the safe handling of **Aspericin C**.

Personal Protective Equipment (PPE) Selection for Aspericin C



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Caption: PPE selection guide for handling **Aspericin C**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Aspericin C]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12423555#personal-protective-equipment-for-handling-aspericin-c>]

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